

Technical Guide: Safe Handling and Application of Amino-PEG23-amine

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Compound of Interest

Compound Name: Amino-PEG23-amine

Cat. No.: B8104204

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For researchers, scientists, and drug development professionals, understanding the safety profile and handling requirements of specialized reagents is paramount. This guide provides an in-depth overview of **Amino-PEG23-amine**, a bifunctional crosslinker increasingly utilized in bioconjugation, drug delivery systems, and for the development of PROTACs (Proteolysis Targeting Chimeras).

Section 1: Chemical and Physical Properties

Amino-PEG23-amine, also known by its systematic name 1,71-diamino-3,6,9,12,15,18,21,24,27,30,33,36,39,42,45,48,51,54,57,60,63,66,69-tricosaoxaheptacontan-71-amine, is a hydrophilic, monodisperse polyethylene glycol (PEG) linker with terminal primary amine groups. These reactive amines allow for the conjugation of various molecules.

Property	Value	Reference
Molecular Formula	C48H100N2O23	[1]
Molecular Weight	1073.3 g/mol	[1][2]
CAS Number	24991-53-5	[3][4]
Appearance	Colorless oil to white solid	
Purity	Typically >95%	
Solubility	Soluble in Methanol (MeOH), Dichloromethane (DCM), Dimethylformamide (DMF), and Dimethyl Sulfoxide (DMSO)	
Storage Conditions	Store at -20°C in a dry, dark place.	Shipped at ambient temperature.

Section 2: Safety Data and Hazard Information

While a specific comprehensive hazard classification for **Amino-PEG23-amine** is not readily available, data from safety data sheets for similar amino-PEG compounds indicate that it should be handled with care in a laboratory setting. The primary hazards are associated with contact with skin and eyes.

Hazard Identification	Precautionary Measures
Skin Contact	May cause skin irritation.
Eye Contact	May cause serious eye irritation.
Inhalation	Avoid breathing dust, fumes, gas, mist, vapors, or spray.
Ingestion	May be harmful if swallowed.

Section 3: Handling Precautions and Personal Protective Equipment

Adherence to proper laboratory safety protocols is essential when working with **Amino-PEG23-amine**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.

Personal Protective Equipment (PPE):

PPE	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).
Skin Protection	Wear impervious, chemical-resistant gloves (e.g., nitrile) and a lab coat. Gloves must be inspected prior to use.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.

General Hygiene:

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Handle in accordance with good industrial hygiene and safety practices.

Section 4: First Aid Measures

In case of accidental exposure, follow these first aid procedures:

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.
Skin Contact	Immediately take off contaminated clothing. Wash off with soap and plenty of water. Consult a doctor.
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a doctor.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

Section 5: Fire Fighting and Accidental Release Measures

Fire Fighting:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.

Accidental Release:

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Avoid dust formation and contact with skin and eyes.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.

- Containment and Cleanup: Collect spillage and arrange for disposal. Keep in suitable, closed containers for disposal.

Section 6: Experimental Protocol - General Procedure for Bioconjugation

Amino-PEG23-amine is frequently used as a linker to conjugate molecules, such as proteins or peptides, to other molecules or surfaces. The following is a general protocol for coupling a carboxylic acid-containing molecule to **Amino-PEG23-amine** using a carbodiimide crosslinker like EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide).

Materials:

- **Amino-PEG23-amine**
- Carboxylic acid-containing molecule
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- N-hydroxysuccinimide (NHS) or sulfo-NHS
- Activation Buffer (e.g., MES buffer, pH 4.5-6.0)
- Coupling Buffer (e.g., PBS or HEPES buffer, pH 7.2-8.0)
- Quenching solution (e.g., hydroxylamine or Tris buffer)
- Dry, water-miscible solvent (e.g., DMF or DMSO)

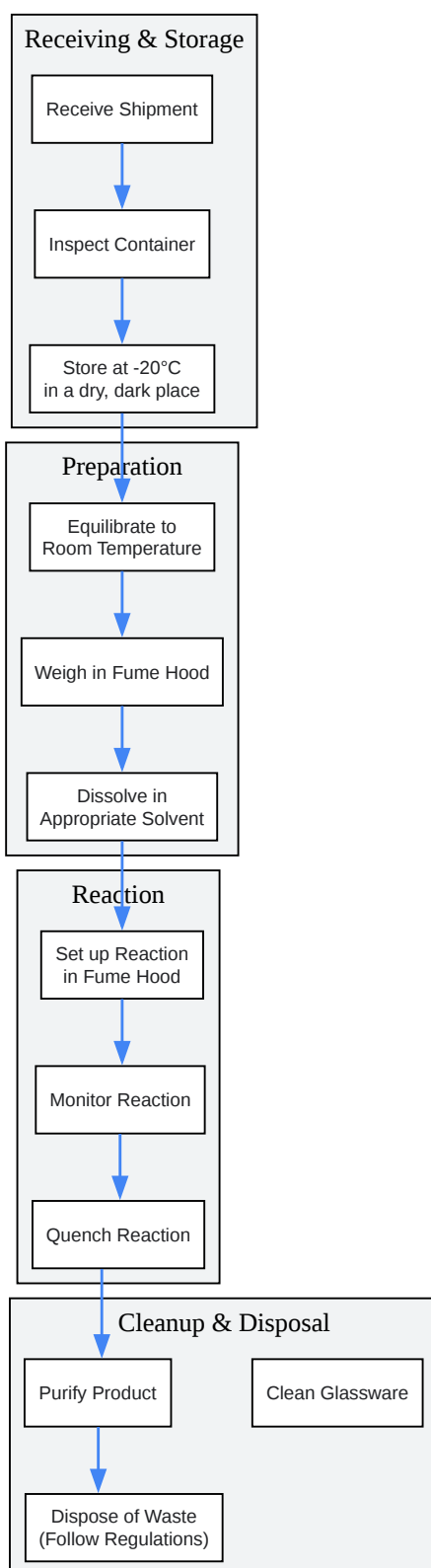
Procedure:

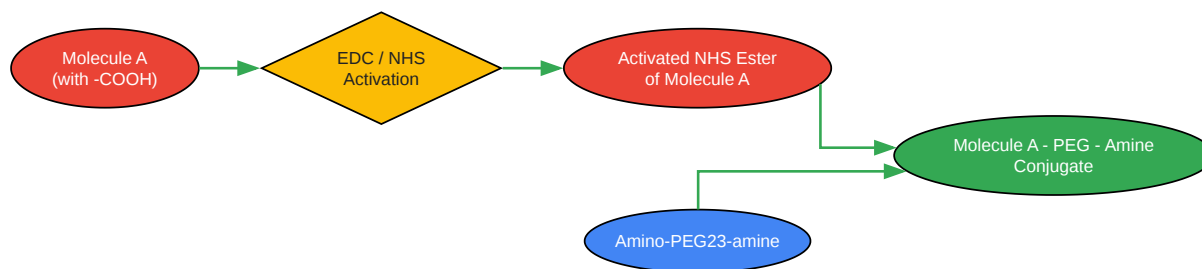
- Preparation of Reagents:
 - Equilibrate all reagents to room temperature before use.
 - Prepare a stock solution of the carboxylic acid-containing molecule in a dry, water-miscible solvent like DMF or DMSO.

- Prepare a stock solution of **Amino-PEG23-amine** in the Coupling Buffer.
- Activation of Carboxylic Acid:
 - Dissolve the carboxylic acid-containing molecule in the Activation Buffer.
 - Add EDC and NHS (or sulfo-NHS) to the solution. A typical molar ratio is 1:1.2:1.2 (Carboxylic acid:EDC:NHS).
 - Allow the reaction to proceed for 15-30 minutes at room temperature to form a stable NHS ester.
- Conjugation to **Amino-PEG23-amine**:
 - Add the activated NHS ester solution to the **Amino-PEG23-amine** solution in the Coupling Buffer.
 - The reaction mixture is typically stirred for 2 to 24 hours at room temperature or 4°C. The progress of the reaction can be monitored by techniques like LC-MS or TLC.
- Quenching the Reaction:
 - Add a quenching solution, such as hydroxylamine or Tris buffer, to the reaction mixture to stop the reaction and hydrolyze any unreacted NHS esters.
- Purification:
 - The final conjugate can be purified using standard techniques such as dialysis, size exclusion chromatography, or HPLC.

Section 7: Signaling Pathways and Experimental Workflows

The following diagrams illustrate the general workflow for handling **Amino-PEG23-amine** safely and a simplified representation of its use in bioconjugation.





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References

- 1. Amino-PEG23-amine, 24991-53-5 | BroadPharm [broadpharm.com]
- 2. Amino-PEG23-Amine - CD Bioparticles [cd-bioparticles.net]
- 3. fishersci.com [fishersci.com]
- 4. caymanchem.com [caymanchem.com]
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